

# N,N,N',N'-Tetramethylmethanediamine: A Comprehensive Technical Guide on Structure and Bonding

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *N,N,N',N'-Tetramethylmethanediamine*

Cat. No.: *B1346908*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**N,N,N',N'-Tetramethylmethanediamine**, also known as bis(dimethylamino)methane, is a versatile reagent in organic synthesis, most notably for its role in Mannich reactions as a stable and convenient source of the dimethylaminomethyl cation. This technical guide provides an in-depth analysis of the structure, bonding, and spectroscopic properties of **N,N,N',N'-tetramethylmethanediamine**. Detailed experimental protocols for its synthesis and characterization are presented, along with a mechanistic exploration of its key reactivity. This document aims to serve as a comprehensive resource for researchers and professionals in the fields of chemistry and drug development.

## Molecular Structure and Bonding

**N,N,N',N'-Tetramethylmethanediamine** possesses the chemical formula  $C_5H_{14}N_2$  and a molecular weight of 102.18 g/mol. [1][2][3] The molecule features a central methylene bridge connecting two dimethylamino groups. The nitrogen atoms, with their lone pairs of electrons, confer Lewis basicity to the molecule. [1]

While a definitive crystal structure of pure **N,N,N',N'-tetramethylmethanediamine** is not readily available in the crystallographic databases, structural parameters can be inferred from related compounds and computational studies. A theoretical study on the conformations of the closely related N,N,N',N'-tetramethylethylenediamine provides insights into typical bond lengths and angles for similar structural motifs.[4] The bond angles around the nitrogen and carbon atoms are expected to be close to the tetrahedral angle of 109.5°, with some deviation due to steric hindrance between the methyl groups.[4]

Table 1: Predicted and Related Structural Parameters for **N,N,N',N'-Tetramethylmethanediamine**

Parameter	Predicted/Related Value	Source
C-N Bond Length	~1.47 Å	[4]
C-C Bond Length (in ethylenediamine analog)	~1.54 Å	[5]
C-H Bond Length	~1.09 Å	[4]
N-C-N Bond Angle	~113°	[4]
C-N-C Bond Angle	~111°	[4]

## Spectroscopic Properties

The structural features of **N,N,N',N'-tetramethylmethanediamine** give rise to a characteristic spectroscopic fingerprint.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR: The proton NMR spectrum is characterized by two singlets. The protons of the four equivalent methyl groups appear at a chemical shift of approximately 2.15 ppm, while the protons of the central methylene bridge appear at around 2.58 ppm.[6]

<sup>13</sup>C NMR: The carbon-13 NMR spectrum displays two distinct signals. The carbon atoms of the methyl groups resonate at approximately 47.4 ppm, and the methylene carbon atom appears at a chemical shift of around 84.1 ppm.[7]

Table 2: NMR Spectroscopic Data for **N,N,N',N'-Tetramethylmethanedi-amine**

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment
<sup>1</sup> H	2.15	singlet	-N(CH <sub>3</sub> ) <sub>2</sub>
<sup>1</sup> H	2.58	singlet	-N-CH <sub>2</sub> -N-
<sup>13</sup> C	47.4	quartet	-N(CH <sub>3</sub> ) <sub>2</sub>
<sup>13</sup> C	84.1	triplet	-N-CH <sub>2</sub> -N-

## Infrared (IR) Spectroscopy

The IR spectrum of **N,N,N',N'-tetramethylmethanedi-amine** exhibits characteristic vibrational modes. The C-H stretching vibrations of the methyl and methylene groups are observed in the region of 2750-3000 cm<sup>-1</sup>. The C-N stretching vibrations typically appear in the 1000-1250 cm<sup>-1</sup> range. The absence of N-H stretching bands confirms the tertiary nature of the amine groups.[\[8\]](#)[\[9\]](#)

## Mass Spectrometry (MS)

The electron ionization mass spectrum of **N,N,N',N'-tetramethylmethanedi-amine** shows a molecular ion peak (M<sup>+</sup>) at m/z 102. The fragmentation pattern is dominated by the cleavage of the C-N bonds. A prominent peak is often observed at m/z 58, corresponding to the [CH<sub>2</sub>=N(CH<sub>3</sub>)<sub>2</sub>]<sup>+</sup> ion, which is a stable iminium cation. Another significant fragment can be seen at m/z 44, resulting from the loss of a dimethylamino group.[\[10\]](#)[\[11\]](#)

## Experimental Protocols

### Synthesis of **N,N,N',N'-Tetramethylmethanedi-amine**

This protocol is adapted from Organic Syntheses.[\[12\]](#)

Materials:

- Aqueous formaldehyde (30%)

- Aqueous dimethylamine (40%)
- Potassium hydroxide (solid)
- Ice

#### Procedure:

- A 500-mL round-bottomed flask equipped with a magnetic stirrer and a dropping funnel is charged with 100 g (1.0 mole) of 30% aqueous formaldehyde.
- The flask is cooled in an ice bath, and 225 g (2.0 moles) of a 40% aqueous solution of dimethylamine is added dropwise with continuous stirring.
- The resulting solution is allowed to stand at room temperature overnight.
- The solution is then saturated with solid potassium hydroxide, which leads to the separation of two layers.
- The upper organic layer is separated and dried over potassium hydroxide pellets.
- The dried liquid is then purified by distillation at atmospheric pressure to yield **N,N,N',N'-tetramethylmethanediamine** (boiling point: 81.5–83 °C). The typical yield is 83–86%.<sup>[12]</sup>

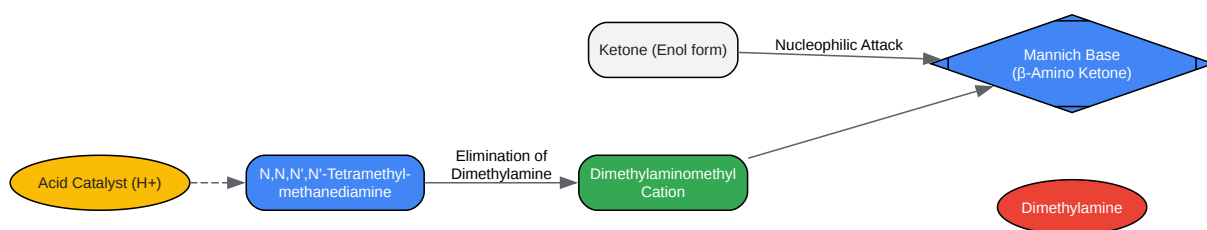
## Reactivity and Mechanistic Pathways

**N,N,N',N'-Tetramethylmethanediamine** is a key reagent in the Mannich reaction, where it serves as a precursor to the highly reactive Eschenmoser's salt intermediate (N,N-dimethylmethyleammonium iodide).<sup>[1]</sup>

## The Mannich Reaction

The Mannich reaction is a three-component condensation reaction involving an active hydrogen compound (e.g., a ketone), formaldehyde, and a primary or secondary amine. When **N,N,N',N'-tetramethylmethanediamine** is used, it simplifies the reaction by providing a stable source for the in-situ generation of the required electrophile.<sup>[2]</sup>

The reaction proceeds via the formation of a dimethylaminomethyl cation, which then reacts with the enol form of the active hydrogen compound.

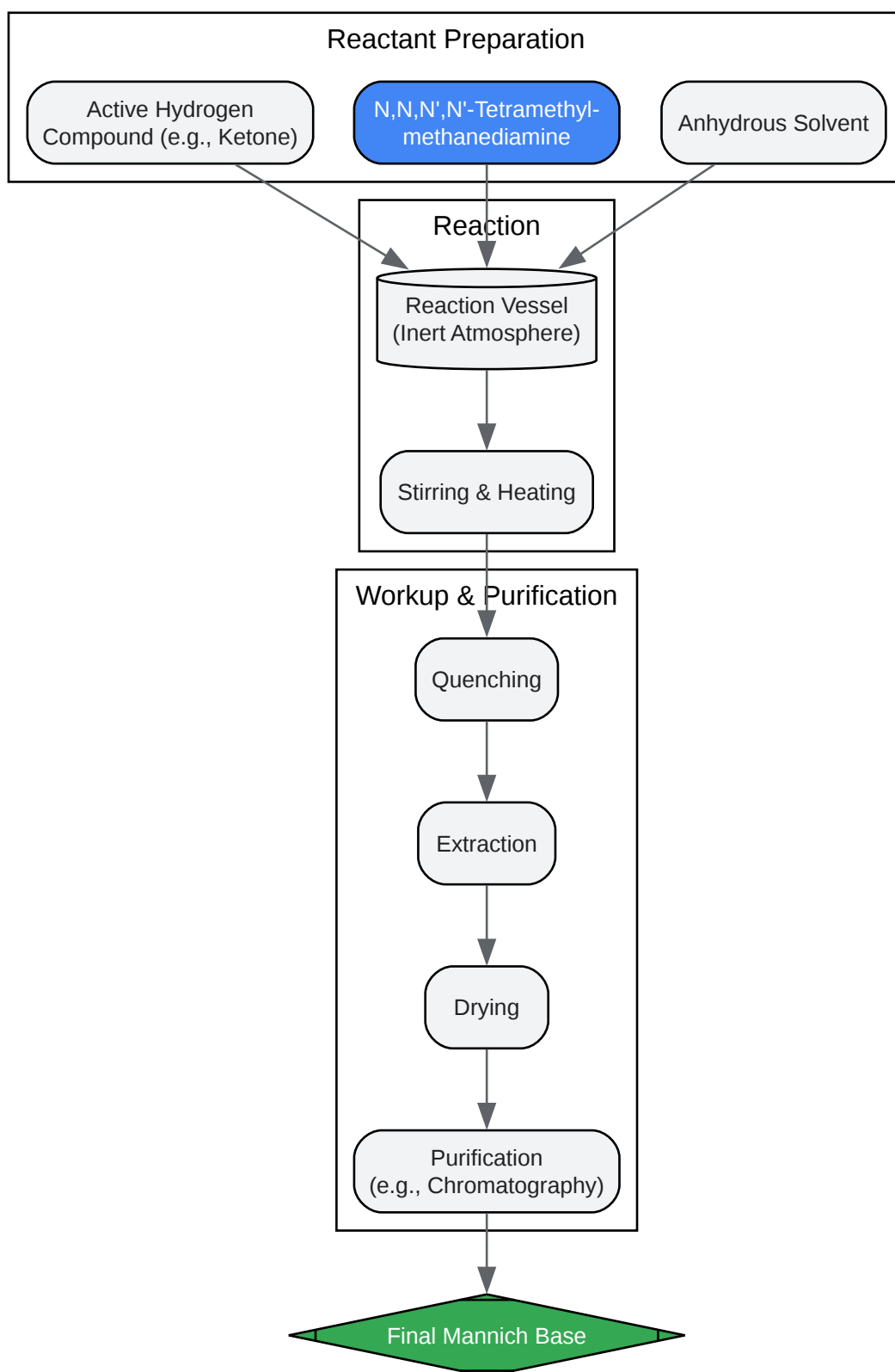


[Click to download full resolution via product page](#)

Caption: The role of **N,N,N',N'-Tetramethylmethanediamine** in the Mannich reaction.

## Experimental Workflow for a Typical Mannich Reaction

The following diagram illustrates a general workflow for a Mannich reaction utilizing **N,N,N',N'-tetramethylmethanediamine**.



[Click to download full resolution via product page](#)

Caption: Generalized experimental workflow for a Mannich reaction.

## Conclusion

**N,N,N',N'-Tetramethylmethanediamine** is a fundamentally important reagent with well-defined structural and spectroscopic characteristics. Its utility in organic synthesis, particularly in Mannich reactions, is well-established. This guide has provided a detailed overview of its core properties, synthesis, and reactivity, offering a valuable resource for chemists and pharmaceutical scientists. A deeper understanding of its bonding and mechanistic pathways can facilitate the design of novel synthetic methodologies and the development of new chemical entities.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bis(dimethylamino)methane - Wikipedia [en.wikipedia.org]
- 2. The role of N,N,N',N'-Tetramethyldiaminomethane in Mannich reaction\_Chemicalbook [chemicalbook.com]
- 3. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Crystal structure of N,N,N',N'-tetramethylethanediamine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. N,N,N',N'-Tetramethylethylenediamine: Synthesis, application and precautions\_Chemicalbook [chemicalbook.com]
- 8. Methanediamine, N,N,N',N'-tetramethyl- [webbook.nist.gov]
- 9. spectrabase.com [spectrabase.com]
- 10. US3726924A - Method for the preparation of tris (dimethylamino) methane - Google Patents [patents.google.com]
- 11. sphinxsai.com [sphinxsai.com]
- 12. Organic Syntheses Procedure [orgsyn.org]

- To cite this document: BenchChem. [N,N,N',N'-Tetramethylmethanediamine: A Comprehensive Technical Guide on Structure and Bonding]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346908#n-n-n-n-tetramethylmethanediamine-structure-and-bonding>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)